

# Goodyeroside A: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

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## Compound of Interest

Compound Name: Goodyeroside A

Cat. No.: B13404421

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## Abstract

**Goodyeroside A** is a naturally occurring glycoside that has garnered interest for its potential biological activities. This document provides an in-depth technical overview of the chemical structure and stereochemistry of **Goodyeroside A**. It includes a summary of its physicochemical and spectroscopic data, detailed experimental protocols for its synthesis and isolation, and visualizations of its structure and relevant experimental workflows.

## Chemical Structure and Stereochemistry

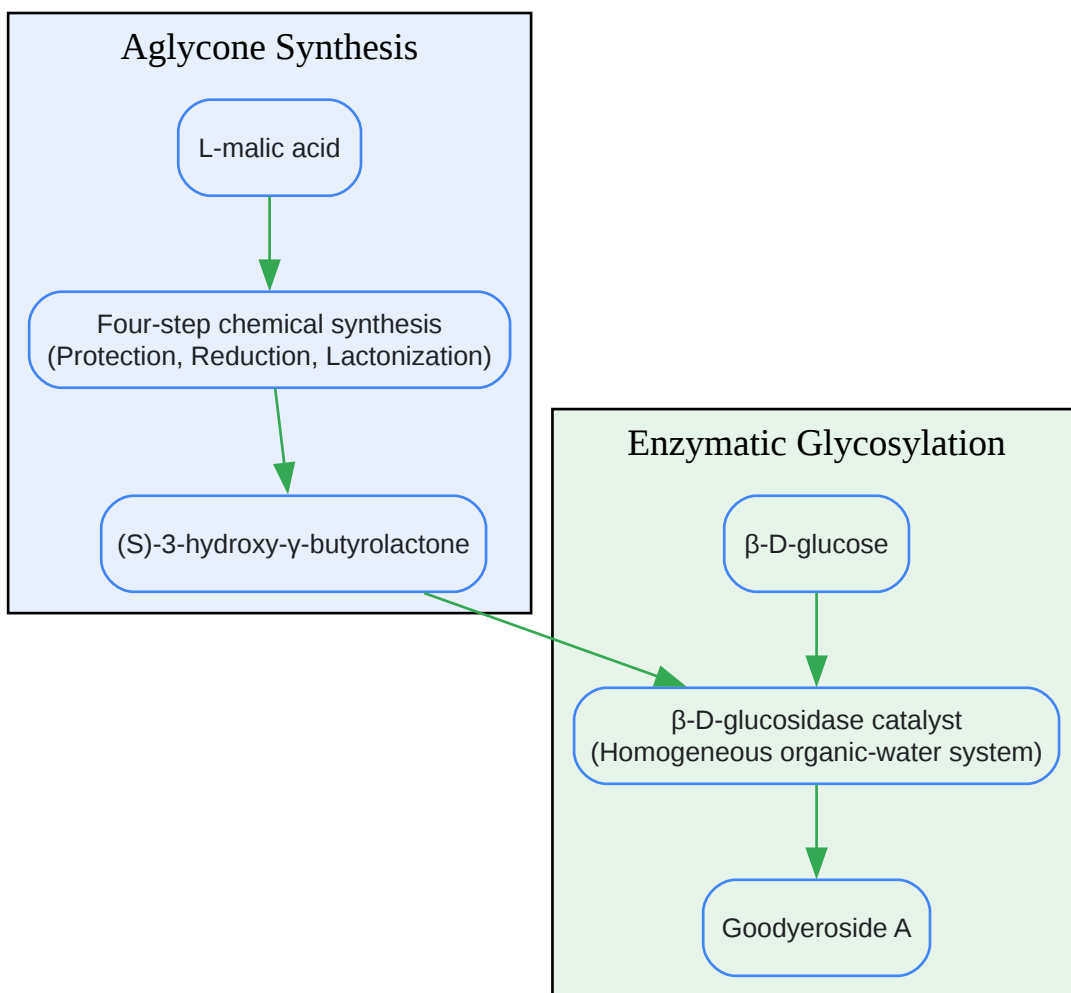
**Goodyeroside A** is a glycoside consisting of a  $\beta$ -D-glucopyranosyl moiety linked to a (S)-3-hydroxy- $\gamma$ -butyrolactone aglycone. The systematic IUPAC name for **Goodyeroside A** is (4S)-4-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxolan-2-one[1]. The molecule has a molecular formula of C<sub>10</sub>H<sub>16</sub>O<sub>8</sub> and a molecular weight of 264.23 g/mol [1][2].

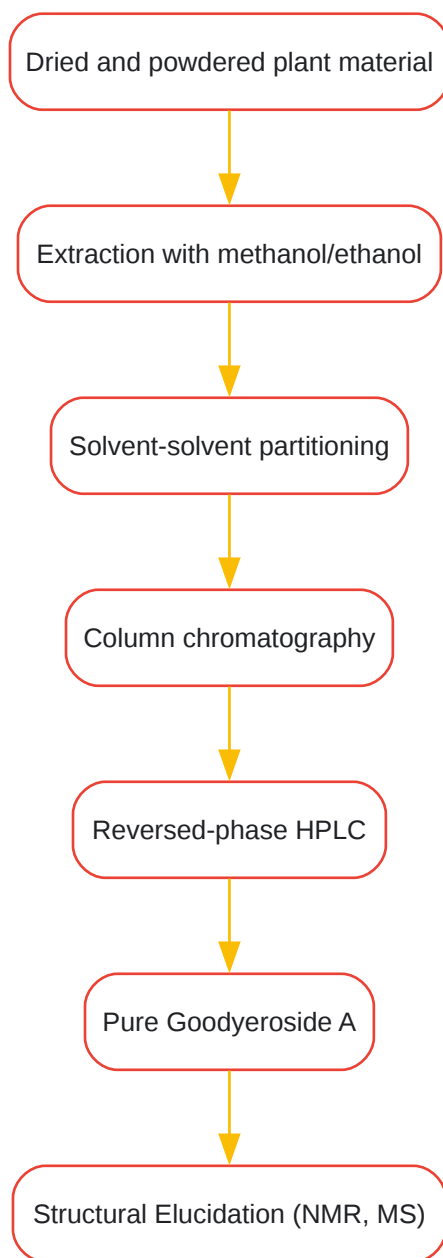
The absolute configuration of the stereocenters is crucial for its biological activity and is defined as follows:

- Aglycone moiety ((S)-3-hydroxy- $\gamma$ -butyrolactone): The chiral center at the 4-position of the oxolan-2-one ring has an S configuration.

- Glycone moiety ( $\beta$ -D-glucopyranose): The glucose unit is in the  $\beta$ -anomeric form and possesses the standard D-configuration at its stereocenters (2R, 3R, 4S, 5S, 6R).

The chemical structure and stereochemistry of **Goodyeroside A** are depicted in the following diagram:





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## References

- 1. Goodyeroside A | C<sub>10</sub>H<sub>16</sub>O<sub>8</sub> | CID 10445498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Compound: GOODYEROSIDE (ChEMBL2071309) - ChEMBL [ebi.ac.uk]
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